

A Researcher's Guide to Differentiating Diiodophenol Isomers by Spectroscopic Analysis

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Compound of Interest

Compound Name: *2,4-Diiodophenol*

Cat. No.: *B1583781*

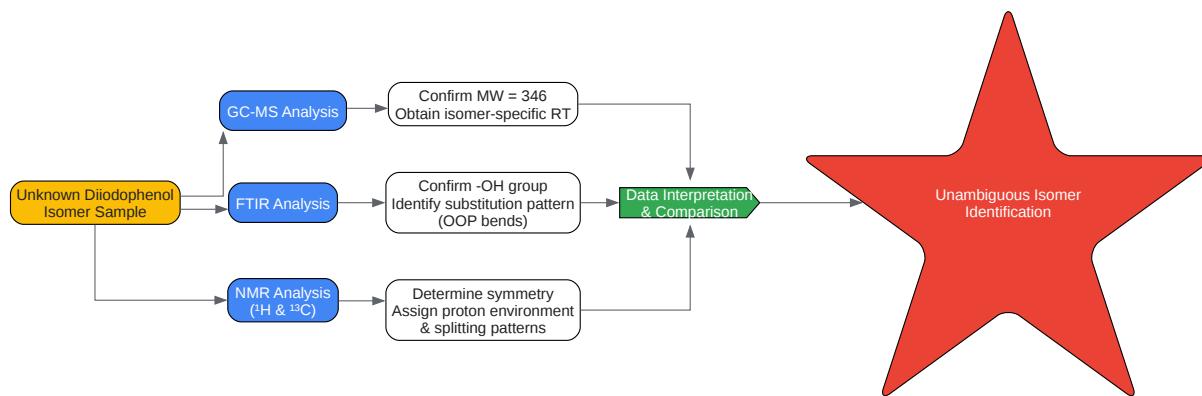
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In the realms of synthetic chemistry, pharmacology, and materials science, the precise identification of constitutional isomers is a critical step that underpins subsequent research and development. Compounds sharing the same molecular formula ($C_6H_4I_2O$) but differing in the arrangement of atoms, such as the six isomers of diiodophenol, can exhibit markedly different chemical, physical, and biological properties. This guide provides an in-depth spectroscopic comparison of these isomers, offering a multi-faceted approach to their unambiguous differentiation using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

The causality behind this comparative analysis lies in the principle that the substitution pattern on the phenol ring creates unique electronic environments. These subtle electronic differences are magnified into distinct, measurable signals by modern spectroscopic techniques. This guide is structured to provide not only the reference data but also the foundational protocols and interpretive logic required for confident isomer characterization.

The Six Constitutional Isomers of Diiodophenol

The six isomers—2,3-, 2,4-, 2,5-, 2,6-, 3,4-, and 3,5-diiodophenol—present a classic analytical challenge. Their identical mass and elemental composition render many simple analytical methods insufficient. A clear visual representation of their structures is the first step in understanding the analytical task.

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